

In-Depth Technical Guide to (Phenylthio)acetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Phenylthio)acetic acid

Cat. No.: B094403

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CAS Number: 103-04-8

This technical guide provides a comprehensive overview of **(Phenylthio)acetic acid**, also known as S-Phenylthioglycolic acid or Thiophenoxyacetic acid. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, safety, and handling.

Core Properties and Data

(Phenylthio)acetic acid is a versatile organic compound characterized by a phenylthio group attached to an acetic acid moiety.^[1] This structure imparts it with notable chemical reactivity, making it a valuable intermediate in organic synthesis.

Physicochemical Data

The key quantitative properties of **(Phenylthio)acetic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₈ O ₂ S	[1][2][3][4]
Molecular Weight	168.21 g/mol	[1][2][3][4]
CAS Number	103-04-8	[1][2][3][4]
Appearance	White to brown crystalline solid	[1][2]
Melting Point	60-63 °C	[1][2][3][4]
Boiling Point	258 °C at 760 mmHg	[1][4]
Density	1.14 g/cm ³	[1]
Flash Point	109.9 °C	[1][4]
Solubility	Soluble in methanol.	[1][4]
pKa	3.70 ± 0.10 (Predicted)	[1][4]
Vapor Pressure	0.000197 mmHg at 25°C	[1][4]

Synthesis of (Phenylthio)acetic Acid

The primary and most cited method for the synthesis of **(Phenylthio)acetic acid** is the reaction of sodium thiophenolate with sodium chloroacetate. This reaction is a nucleophilic substitution where the thiophenolate anion displaces the chloride from the chloroacetate.

Experimental Protocol: Synthesis from Thiophenol and Chloroacetic Acid

This protocol outlines a representative procedure for the laboratory-scale synthesis of **(Phenylthio)acetic acid**.

Materials:

- Thiophenol
- Chloroacetic acid

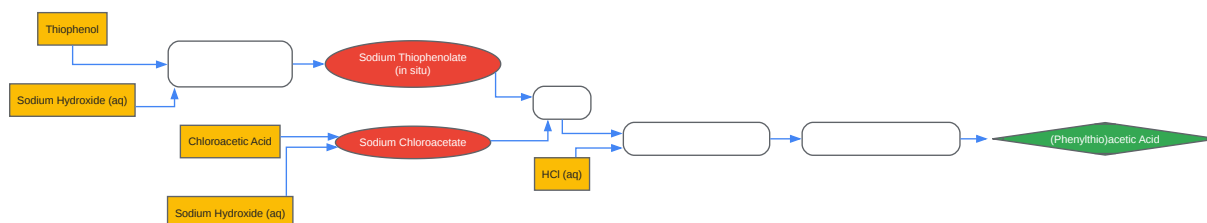
- Sodium hydroxide
- Ethanol (or other suitable solvent)
- Hydrochloric acid (for acidification)
- Deionized water
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- **Preparation of Sodium Thiophenolate:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve a specific molar equivalent of sodium hydroxide in a suitable solvent like ethanol or water. Cool the solution in an ice bath. Slowly add one molar equivalent of thiophenol to the cooled sodium hydroxide solution with continuous stirring. This in situ reaction forms sodium thiophenolate.
- **Preparation of Sodium Chloroacetate:** In a separate beaker, dissolve one molar equivalent of chloroacetic acid in water and neutralize it by the slow addition of a stoichiometric amount of sodium hydroxide solution.
- **Reaction:** Slowly add the aqueous solution of sodium chloroacetate to the stirred solution of sodium thiophenolate. After the addition is complete, attach a reflux condenser to the flask and heat the reaction mixture to reflux for a period of 2-4 hours. The progress of the reaction can be monitored using thin-layer chromatography (TLC).
- **Workup and Isolation:** After the reaction is complete, cool the mixture to room temperature. If a precipitate (sodium chloride) has formed, it can be removed by filtration. The solvent is then typically removed under reduced pressure.
- **Acidification:** Dissolve the residue in water and acidify the aqueous solution to a pH of approximately 2-3 with dilute hydrochloric acid. This will precipitate the crude **(Phenylthio)acetic acid**.

- Purification: Collect the crude product by vacuum filtration and wash it with cold water to remove inorganic impurities. The crude product can be further purified by recrystallization from a suitable solvent system, such as a mixture of water and ethanol, to yield pure **(Phenylthio)acetic acid**.
- Drying: Dry the purified product in a vacuum oven to a constant weight.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **(Phenylthio)acetic acid**.

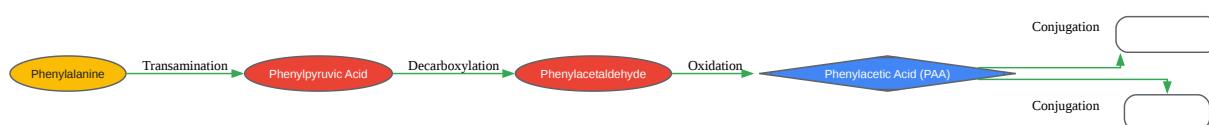
Applications in Research and Development

(Phenylthio)acetic acid is a significant building block in organic synthesis, particularly in the pharmaceutical industry.[1] It serves as a reactant for the synthesis of various heterocyclic compounds, such as benzoxazoles, benzimidazoles, and benzothiazoles.[2][5] These resulting compounds have been shown to exhibit antimicrobial activity, making **(Phenylthio)acetic acid** a valuable precursor in the development of new antibacterial agents.

Biological Activity and Signaling Pathways

While specific signaling pathways for **(Phenylthio)acetic acid** are not extensively documented, research on the closely related compound, phenylacetic acid (PAA), provides some context. PAA is recognized as a natural auxin plant hormone, and its metabolic pathways in plants are under investigation. It is known to be synthesized from phenylalanine and can be conjugated to amino acids and glucose, suggesting a complex regulatory network for maintaining its homeostasis in plant tissues.

Phenylacetic Acid (PAA) Metabolism in Plants (Illustrative)



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Caption: Simplified overview of Phenylacetic Acid (PAA) metabolism in plants.

Safety and Handling

(Phenylthio)acetic acid is classified as an irritant. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[6]

Precautionary Measures:

- **Handling:** Use in a well-ventilated area, preferably in a fume hood. Avoid breathing dust. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- **Storage:** Store in a tightly sealed container in a dry, cool, and well-ventilated place. Keep away from oxidizing agents.
- **First Aid:**

- Skin Contact: Wash off immediately with plenty of soap and water. If irritation persists, seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: Rinse mouth with water and drink plenty of water. Seek medical attention if you feel unwell.

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this compound.

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- To cite this document: BenchChem. [In-Depth Technical Guide to (Phenylthio)acetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094403#phenylthio-acetic-acid-cas-number-and-properties]

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